

Commercial Suppliers and Research Applications of Fexofenadine-d3: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Fexofenadine-d3

Cat. No.: B12400786

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of commercial suppliers of **Fexofenadine-d3** for research purposes. It also includes detailed experimental protocols for its use, particularly in pharmacokinetic studies, and visual representations of relevant biological pathways and experimental workflows.

Introduction to Fexofenadine-d3 in Research

Fexofenadine, a second-generation antihistamine, is a selective H1 receptor antagonist used to treat allergic rhinitis and chronic idiopathic urticaria.[1] Its deuterated analog, **Fexofenadine-d3**, serves as an invaluable tool in research, primarily as an internal standard in quantitative bioanalytical methods, such as liquid chromatography-mass spectrometry (LC-MS). The stable isotope label allows for precise and accurate quantification of fexofenadine in complex biological matrices by minimizing variations during sample preparation and analysis.

Commercial Suppliers of Fexofenadine-d3

The availability of high-purity **Fexofenadine-d3** is crucial for reliable experimental outcomes. Several commercial suppliers offer this compound for research use. The following table summarizes key information for some of these suppliers. Please note that pricing is often available upon request and can vary based on quantity and purity.

Supplier	Product Name	Catalog Number	Purity	Available Quantities	Notes
MedchemExpress	Fexofenadine-d3	HY-B0801S2	Not specified	1 mg, 5 mg, 10 mg	Deuterium labeled Fexofenadine. For research use only. [2] [3] [4]
Simson Pharma	Fexofenadine-d10 HCl	Not specified	>98%	Inquire	Offers Fexofenadine-d10; availability of Fexofenadine-d3 should be confirmed by inquiry. [5]
Sussex Research	Fexofenadine-d10 HCl	SI060040	>95% (HPLC)	Inquire	Specializes in deuterated standards; offers Fexofenadine-d10. Inquire for Fexofenadine-d3. [6]
Tocris Bioscience	Fexofenadine HCl	2429	≥99% (HPLC)	10 mg, 50 mg	Offers non-deuterated Fexofenadine HCl. Inquire for deuterated analogs. [7]
Thermo Scientific	Fexofenadine HCl	J63262	≥97.5% (HPLC)	100 mg, 1 g	Offers non-deuterated Fexofenadine

HCl. Inquire
for
deuterated
analogs.[\[8\]](#)[\[9\]](#)

Lab Pro Inc.	Fexofenadine HCl	F0698-5G	Min. 98.0%	5 g
--------------	---------------------	----------	------------	-----

Offers non-
deuterated
Fexofenadine
HCl. Inquire
for
deuterated
analogs.[\[10\]](#)

Experimental Protocols: Quantification of Fexofenadine using Fexofenadine-d3 as an Internal Standard by LC-MS/MS

This section outlines a typical experimental protocol for the quantification of fexofenadine in human plasma using **Fexofenadine-d3** as an internal standard (IS). This method is commonly employed in pharmacokinetic studies.

Materials and Reagents

- Fexofenadine reference standard
- **Fexofenadine-d3** (Internal Standard)
- Human plasma (with anticoagulant, e.g., K2EDTA)
- Acetonitrile (ACN), HPLC grade
- Methanol (MeOH), HPLC grade
- Formic acid, LC-MS grade
- Water, deionized or HPLC grade

- Microcentrifuge tubes
- Autosampler vials

Sample Preparation (Protein Precipitation)

- Thaw plasma samples and standards at room temperature.
- Vortex the samples to ensure homogeneity.
- In a clean microcentrifuge tube, add 100 μ L of plasma sample, calibration standard, or quality control sample.
- Add 200 μ L of a working solution of **Fexofenadine-d3** in acetonitrile (e.g., 100 ng/mL).
- Vortex the mixture for 30 seconds to precipitate proteins.
- Centrifuge the tubes at 14,000 rpm for 10 minutes at 4°C.
- Carefully transfer the supernatant to a clean autosampler vial.
- Inject an aliquot (e.g., 5-10 μ L) into the LC-MS/MS system.

Liquid Chromatography Conditions

- Column: C18 reverse-phase column (e.g., 50 x 2.1 mm, 1.8 μ m)
- Mobile Phase A: 0.1% Formic acid in water
- Mobile Phase B: 0.1% Formic acid in acetonitrile
- Flow Rate: 0.4 mL/min
- Gradient:
 - 0-0.5 min: 20% B
 - 0.5-2.5 min: 20% to 80% B

- 2.5-3.0 min: 80% B
- 3.0-3.1 min: 80% to 20% B
- 3.1-5.0 min: 20% B (re-equilibration)
- Column Temperature: 40°C

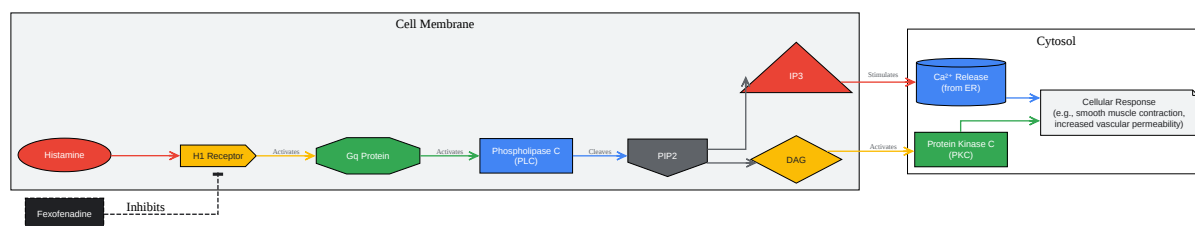
Mass Spectrometry Conditions

- Ionization Mode: Electrospray Ionization (ESI), Positive
- Scan Type: Multiple Reaction Monitoring (MRM)
- MRM Transitions:
 - Fexofenadine: Q1: 502.3 m/z -> Q3: 466.2 m/z
 - **Fexofenadine-d3**: Q1: 505.3 m/z -> Q3: 469.2 m/z
- Ion Source Parameters: Optimize for the specific instrument (e.g., Gas Temp: 350°C, Gas Flow: 10 L/min, Nebulizer: 45 psi, Capillary Voltage: 4000 V).

Visualizations

Histamine H1 Receptor Signaling Pathway

Fexofenadine exerts its therapeutic effect by blocking the histamine H1 receptor. The diagram below illustrates the signaling cascade initiated by histamine binding to its H1 receptor, which fexofenadine inhibits.

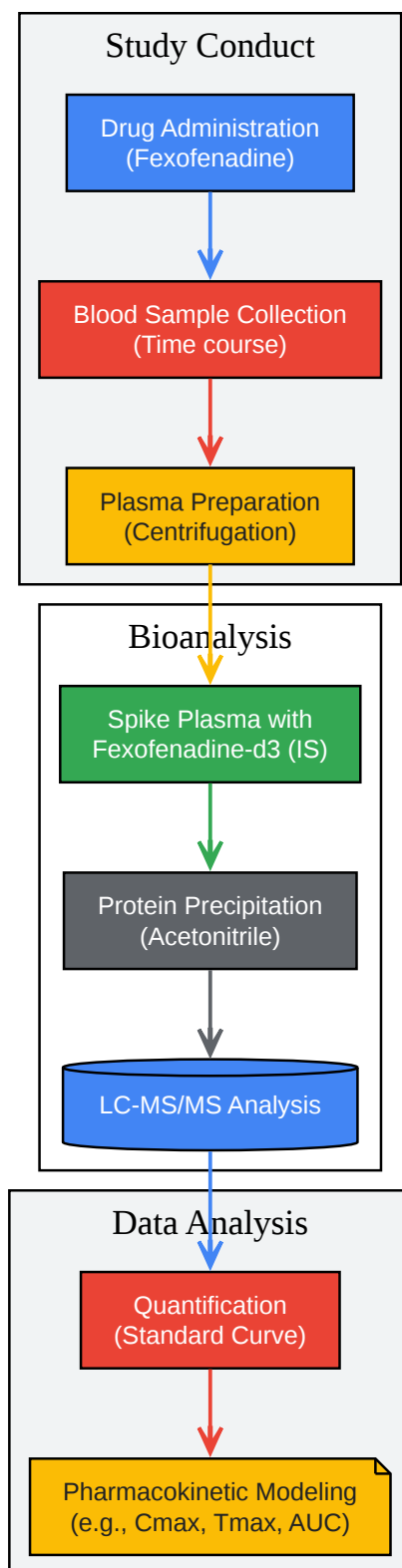


[Click to download full resolution via product page](#)

Caption: Histamine H1 receptor signaling pathway and the inhibitory action of Fexofenadine.

Experimental Workflow for a Pharmacokinetic Study

The following diagram outlines the typical workflow for a pharmacokinetic study involving the analysis of fexofenadine in plasma samples using **Fexofenadine-d3** as an internal standard.



[Click to download full resolution via product page](#)

Caption: Workflow for a typical pharmacokinetic study of Fexofenadine.

Conclusion

Fexofenadine-d3 is an essential research tool for the accurate quantification of fexofenadine in biological samples. This guide provides a starting point for sourcing this compound and offers a foundational experimental protocol for its use in LC-MS/MS-based pharmacokinetic studies. The provided diagrams of the histamine H1 receptor signaling pathway and a typical experimental workflow offer visual aids for understanding the mechanism of action and the practical application of **Fexofenadine-d3** in a research setting. For the most current product availability and pricing, it is recommended to contact the suppliers directly.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Fexofenadine - StatPearls - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 2. medchemexpress.com [medchemexpress.com]
- 3. Fexofenadine | MedChemExpress (MCE) Life Science Reagents [medchemexpress.eu]
- 4. medchemexpress.com [medchemexpress.com]
- 5. Fexofenadine-D10 Hydrochloride | CAS No- 1215821-44-5 | Simson Pharma Limited [simsonpharma.com]
- 6. sussex-research.com [sussex-research.com]
- 7. Fexofenadine hydrochloride | CAS 153439-40-8 | MDL 16455 | Terfenidine | Tocris Bioscience [tocris.com]
- 8. 464970010 [thermofisher.com]
- 9. Fexofenadine hydrochloride 100 mg | Buy Online | Thermo Scientific Chemicals | www.fishersci.my [fishersci.my]
- 10. labproinc.com [labproinc.com]
- To cite this document: BenchChem. [Commercial Suppliers and Research Applications of Fexofenadine-d3: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b12400786#commercial-suppliers-of-fexofenadine-d3-for-research>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com